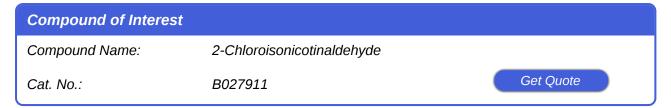


A Comprehensive Technical Guide to the Safe Handling of 2-Chloroisonicotinaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety data and handling precautions for **2-Chloroisonicotinaldehyde** (CAS No: 101066-61-9). The information herein is compiled to ensure the safe use, storage, and disposal of this compound in a laboratory and research setting.

Chemical Identification and Physical Properties

2-Chloroisonicotinaldehyde, also known as 2-Chloro-4-pyridinecarboxaldehyde, is a chemical intermediate used in various synthetic processes.[1][2][3][4] It is important to be aware of its physical and chemical properties to handle it safely.

Table 1: Physical and Chemical Properties of **2-Chloroisonicotinaldehyde**



| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C6H4CINO | [1][4] |
| Molecular Weight | 141.56 g/mol | [1][4] |
| Appearance | White to yellow solid; powder to crystal | [1] |
| Melting Point | 46-50 °C | [1] |
| Boiling Point | 243.4 ± 20.0 °C (Predicted) | [1] |
| Density | 1.332 ± 0.06 g/cm ³ (Predicted) | [1] |
| Flash Point | >230 °C | [1] |
| Solubility | No data available | |
| Sensitivity | Air Sensitive | [1] |

Hazard Identification and GHS Classification

2-Chloroisonicotinaldehyde is classified as a hazardous substance. The following table summarizes its GHS classification.

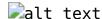
Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|---|----------|---|
| Skin Irritation | 2 | H315: Causes skin irritation.[5] |
| Eye Irritation | 2A | H319: Causes serious eye irritation.[5] |
| Specific target organ toxicity — single exposure (Respiratory system) | 3 | H335: May cause respiratory irritation.[5] |
| Acute Oral Toxicity | 4 | H302: Harmful if swallowed.[4] |
| Skin Sensitization | - | H317: May cause an allergic skin reaction.[4] |



Signal Word: Warning[4][5]

Hazard Pictograms:



Handling and Storage Precautions

Proper handling and storage are crucial to minimize risks associated with **2- Chloroisonicotinaldehyde**.

Handling:

- Handle in a well-ventilated place or under a chemical fume hood.[6][7]
- Avoid formation of dust and aerosols.[6][7]
- Avoid contact with skin, eyes, and clothing.[6][7]
- Wear suitable protective clothing, gloves, and eye/face protection.[5][6]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[6]
- Wash hands thoroughly after handling.[5][8]
- Do not eat, drink, or smoke when using this product.[9]

Storage:

- Store in a dry, cool, and well-ventilated place.[7][9]
- Keep container tightly closed.[5][7]
- Store under an inert gas (nitrogen or argon) at 2-8°C.[1]
- Store away from incompatible materials such as strong oxidizing agents.
- Store locked up.[5][9]



Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **2-Chloroisonicotinaldehyde**.

Table 3: Recommended Personal Protective Equipment

| Protection Type | Specification |
|------------------------|--|
| Eye/Face Protection | Wear tightly fitting safety goggles with side- shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[6][7] |
| Skin Protection | Handle with chemical-impermeable gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. Wear fire/flame resistant and impervious clothing.[6] |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. A NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[6][7] |
| Hygiene Measures | Immediately change contaminated clothing. Apply preventive skin protection. Wash hands and face after working with the substance.[5][8] |

First Aid Measures

In case of exposure, immediate medical attention is necessary.

Table 4: First Aid Procedures



| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately.[5][6] |
| Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[5][6] |
| Eye Contact | Rinse cautiously with pure water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Consult a doctor/ophthalmologist.[5][6] |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[6] |

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Specific hazards: May emit toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and hydrogen chloride gas.[8]
- Protective equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

Accidental Release:

 Personal precautions: Evacuate personnel to safe areas. Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition.[5][6] Avoid breathing dust, vapors, mist, or gas.[6][8]



- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[5][6][8]
- Methods for cleaning up: Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment. Sweep up and shovel into suitable containers.[6][7]

Toxicological Information

Detailed toxicological studies for **2-Chloroisonicotinaldehyde** are not widely available in the provided search results. The hazard classification suggests it is harmful if swallowed and causes skin, eye, and respiratory irritation.[4][5]

Table 5: Acute Toxicity (Predicted/Inferred)

| Route | Effect |
|------------|--------------------------------------|
| Oral | Harmful if swallowed.[4] |
| Inhalation | May cause respiratory irritation.[5] |
| Dermal | Causes skin irritation.[5] |
| Eye | Causes serious eye irritation.[5] |

No specific LD50 or LC50 data was found in the provided search results.

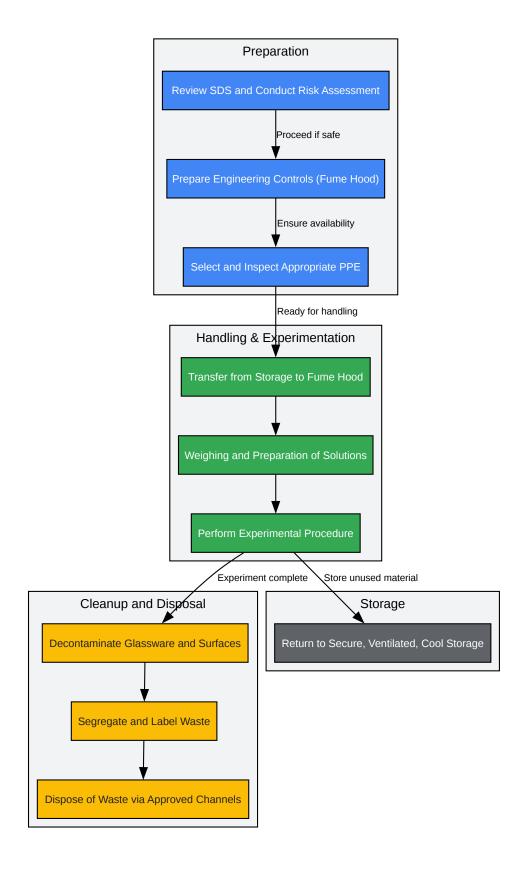
Experimental Protocols and Methodologies

The provided Safety Data Sheets and chemical information portals do not include detailed experimental protocols for the toxicological and physical property data presented. This data is typically generated following standardized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development), but the specific reports are not publicly available.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2- Chloroisonicotinaldehyde** in a research environment.





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Caption: Workflow for Safe Handling of **2-Chloroisonicotinaldehyde**.



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